

Personal protective equipment for handling 3-Amino-5-hydroxybenzoic acid hydrochloride

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Compound of Interest

Compound Name: 3-Amino-5-hydroxybenzoic acid hydrochloride

Cat. No.: B111875

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Essential Safety and Handling Guide for 3-Amino-5-hydroxybenzoic Acid Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **3-Amino-5-hydroxybenzoic acid hydrochloride** (CAS: 14206-69-0). Adherence to these protocols is essential for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Personal Protective Equipment (PPE)

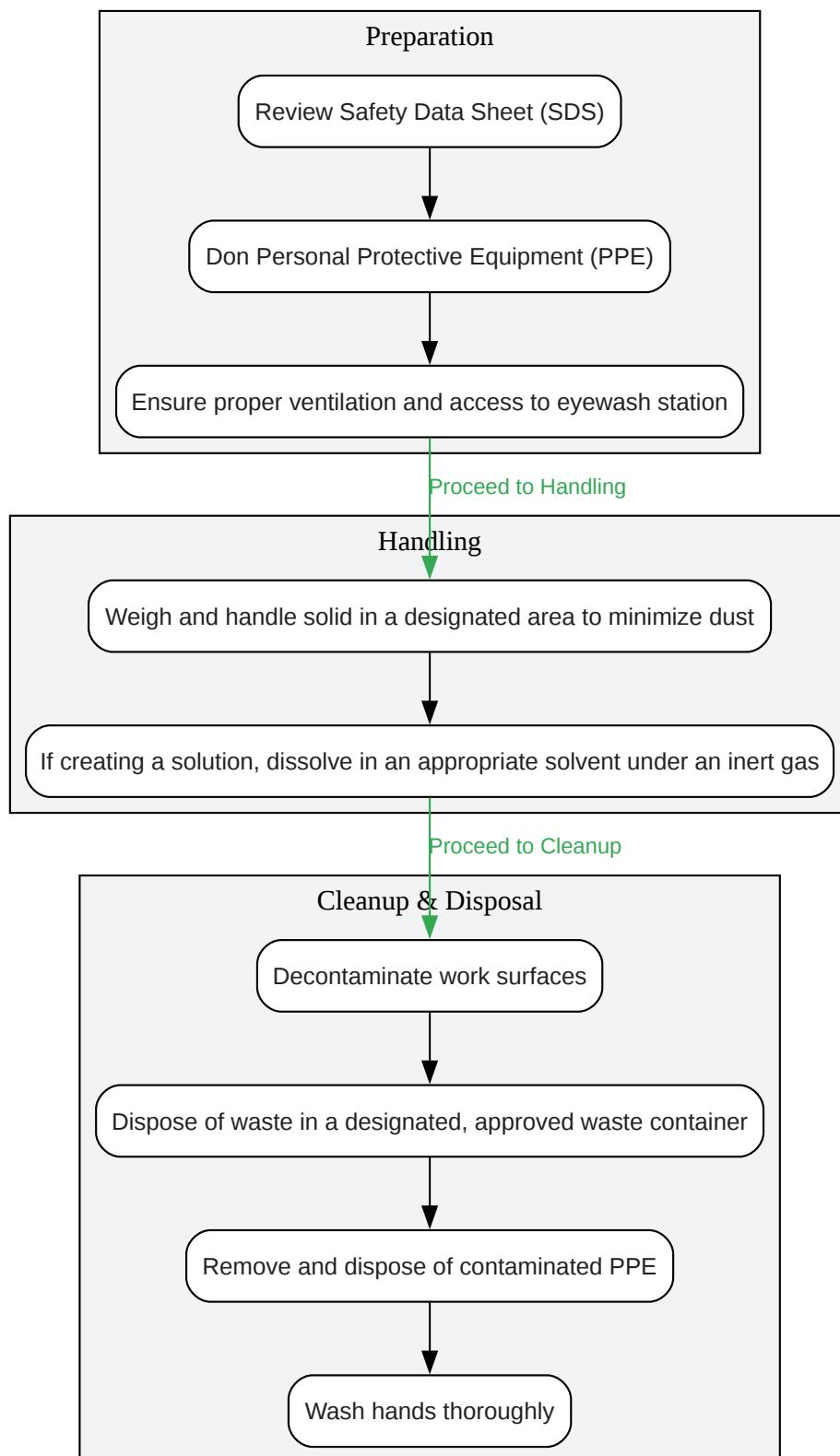
3-Amino-5-hydroxybenzoic acid hydrochloride is a chemical that requires careful handling due to its potential health hazards. It is harmful if swallowed or inhaled, causes skin irritation, and can lead to serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) It may also cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The following personal protective equipment is mandatory when handling this compound:

PPE Category	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [4]
Skin Protection	Protective gloves and clothing are necessary to prevent skin exposure. [5] Contaminated clothing should be removed and washed before reuse. [5]
Respiratory Protection	If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [5]
Hand Protection	Handle with gloves that have been inspected prior to use. [6] Use proper glove removal technique to avoid skin contact. [6]

Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following workflow is critical for safe handling.



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Caption: Workflow for Handling 3-Amino-5-hydroxybenzoic Acid Hydrochloride.

Experimental Protocols:

- Engineering Controls: Always use this material in a well-ventilated area.[4] Facilities should be equipped with an eyewash station and a safety shower.[5]
- Handling: Avoid contact with skin, eyes, and clothing.[5] Do not breathe in the dust.[4][5] Wash your hands, face, and any exposed skin thoroughly after handling.[4]
- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place. [4][5]

Disposal Plan

All waste materials must be disposed of in accordance with federal, state, and local regulations.

Waste Type	Disposal Procedure
Unused Chemical	Dispose of the contents and container to an approved waste disposal plant.[2][4]
Contaminated PPE	Dispose of contaminated gloves and other PPE after use in accordance with applicable laws and good laboratory practices.[6]
Contaminated Labware	Decontaminate or dispose of as hazardous waste according to institutional and regulatory guidelines.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4]
- On Skin: Wash off immediately with plenty of soap and water.[4] If skin irritation occurs, get medical advice.[4]

- In Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[4]
- If Swallowed: Clean your mouth with water and seek medical attention.[4] Do not induce vomiting.[7]

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